

# Essential Safety and Logistical Information for Handling N-acetyl lysyltyrosylcysteine amide

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## Compound of Interest

Compound Name: *N-acetyl lysyltyrosylcysteine amide*

Cat. No.: B11933335

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For researchers, scientists, and drug development professionals, ensuring safe and effective handling of chemical compounds is paramount. This document provides comprehensive guidance on the personal protective equipment (PPE), operational procedures, and disposal plans for **N-acetyl lysyltyrosylcysteine amide** (CAS No. 1287585-40-3).

## Hazard Identification and Classification

There are conflicting classifications for **N-acetyl lysyltyrosylcysteine amide**. One source classifies it under the Globally Harmonized System (GHS) as Acute toxicity, Oral (Category 4) and Acute/Chronic aquatic toxicity (Category 1)[1]. Another source states it is not a hazardous substance or mixture[2]. Given this discrepancy, it is prudent to handle the compound with a degree of caution, adhering to the more stringent classification.

### GHS Hazard Summary[1]

Hazard Class	Category	Hazard Statement
Acute Toxicity, Oral	4	H302: Harmful if swallowed
Acute Aquatic Toxicity	1	H400: Very toxic to aquatic life
Chronic Aquatic Toxicity	1	H410: Very toxic to aquatic life with long lasting effects

Precautionary Statements<sup>[1]</sup>

Code	Precautionary Statement
P264	Wash skin thoroughly after handling.
P270	Do not eat, drink or smoke when using this product.
P273	Avoid release to the environment.
P301 + P312	IF SWALLOWED: Call a POISON CENTER or doctor/physician if you feel unwell.
P330	Rinse mouth.
P391	Collect spillage.
P501	Dispose of contents/container to an approved waste disposal plant.

## Personal Protective Equipment (PPE)

To minimize exposure and ensure personal safety, the following PPE is recommended when handling **N-acetyl lysyltyrosylcysteine amide**.<sup>[3][4][5]</sup>

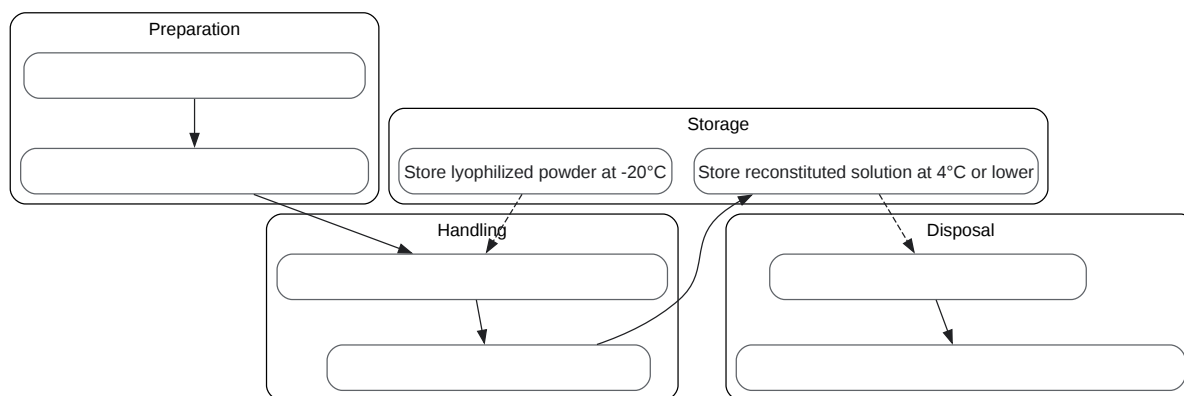
## Recommended Personal Protective Equipment

Body Part	Equipment	Specification
Eyes	Safety glasses or goggles	Shield eyes from splashes, dust, or debris.
Hands	Chemical-resistant gloves	Nitrile or latex gloves are commonly used.
Body	Laboratory coat	Protects clothing and skin from spills.
Respiratory	Respirator	Recommended when working with the powder form to avoid inhalation.

## Operational and Disposal Plans

A systematic approach to handling and disposal is crucial for maintaining a safe laboratory environment.

### Experimental Workflow: Handling N-acetylsyltyrosylcysteine amide



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## References

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